

Essential Safety and Logistical Information for Handling BMS-986458

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Compound of Interest

Compound Name: BMS-986458

Cat. No.: B15604889

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential guidance for the safe handling, operation, and disposal of **BMS-986458**, a highly selective and orally active BCL6 PROTAC (Proteolysis Targeting Chimera) degrader. As an investigational compound with potent biological activity, adherence to strict safety protocols is paramount to ensure personnel safety and maintain experimental integrity.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **BMS-986458** from the primary developer, Bristol Myers Squibb, is not publicly available, information from suppliers of the research compound (MedchemExpress, HY-172736) and general guidelines for handling potent pharmaceutical compounds form the basis of these recommendations. **BMS-986458**'s mechanism involves the targeted degradation of the BCL6 protein by co-opting the cereblon (CRBN) E3 ubiquitin ligase. [1][2] Given its potent and specific biological action, it should be handled as a hazardous substance.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE for various tasks involving **BMS-986458**.

Activity	Recommended Personal Protective Equipment
Receiving and Unpacking	- Chemical-resistant gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields
Weighing and Aliquoting (Solid Form)	- Enclosure with engineering controls (e.g., ventilated balance enclosure, powder containment hood)- Chemical-resistant gloves (double-gloving)- Disposable gown- Safety goggles- Face shield- Respiratory protection (e.g., N95 or higher-rated respirator)
Solution Preparation and Handling	- Chemical fume hood- Chemical-resistant gloves (double-gloving)- Lab coat or disposable gown- Safety goggles
General Laboratory Use	- Chemical-resistant gloves- Lab coat- Safety glasses

Operational Plans: From Receipt to Disposal

A structured workflow is essential for the safe management of **BMS-986458** in a laboratory setting.

Receiving and Storage

Upon receipt, inspect the container for any damage or leaks. The compound is typically supplied as a powder. Recommended storage conditions are outlined below.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Data sourced from MedchemExpress product information.[2]

Solution Preparation

Due to the potent nature of **BMS-986458**, all solution preparations should be performed in a certified chemical fume hood.

In Vitro Studies: **BMS-986458** is soluble in DMSO at a concentration of 100 mg/mL (159.21 mM), though ultrasonic assistance may be required.[2]

In Vivo Studies: For in vivo applications, the following solvent preparations can be used, with a solubility of at least 2.5 mg/mL:[2]

- Preparation 1: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Preparation 2: 10% DMSO and 90% corn oil.[2]

It is recommended to prepare in vivo working solutions fresh on the day of use.[1]

Disposal Plan

All materials that have come into contact with **BMS-986458**, including unused compound, contaminated labware (e.g., pipette tips, vials), and personal protective equipment, must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- Solid Waste: Collect in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.

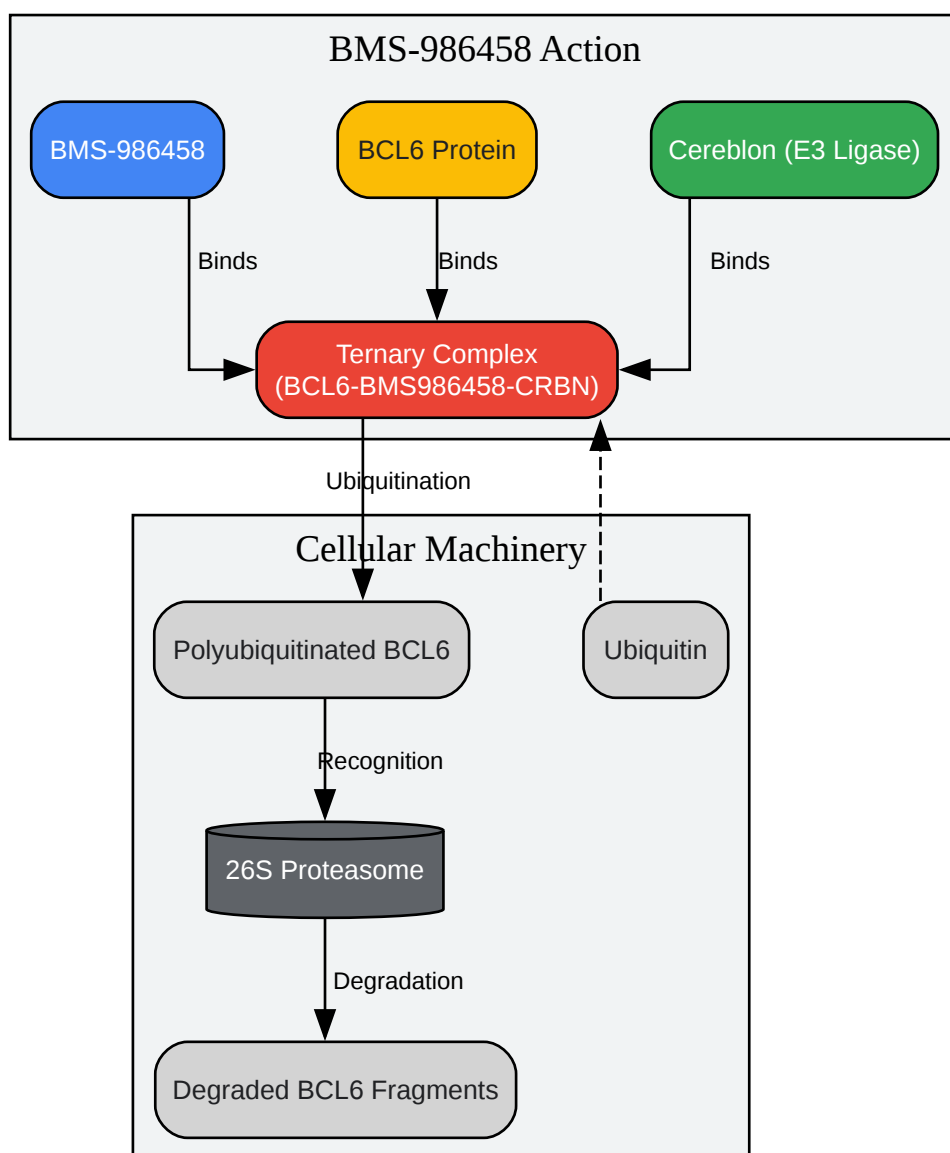
- **Liquid Waste:** Collect in a separate, sealed, and shatter-resistant container. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.
- **Sharps:** All contaminated sharps (needles, scalpels, etc.) must be placed in a designated sharps container for hazardous waste.

Labeling: All waste containers must be clearly labeled as "Hazardous Chemical Waste" and include the full chemical name: "**BMS-986458**". Follow all institutional and local regulations for hazardous waste disposal.

Experimental Protocols and Visualizations

Mechanism of Action: BCL6 Degradation

BMS-986458 is a heterobifunctional molecule designed to bring the BCL6 protein into proximity with the E3 ubiquitin ligase cereblon (CRBN). This induced proximity leads to the ubiquitination of BCL6, tagging it for degradation by the proteasome.

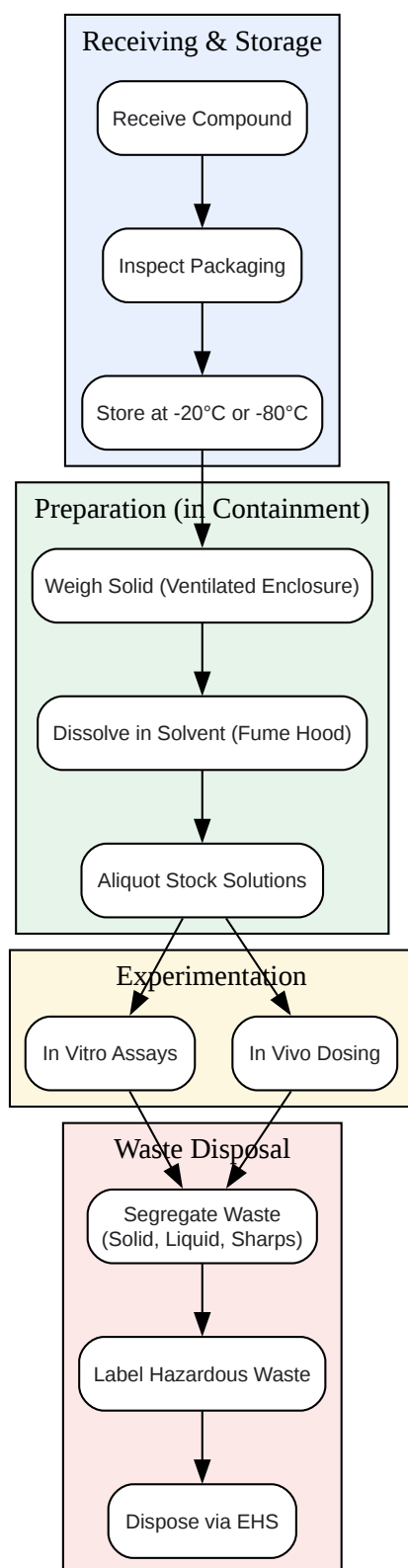


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Caption: Mechanism of **BMS-986458**-mediated BCL6 protein degradation.

General Experimental Workflow

The following diagram illustrates a standard workflow for handling **BMS-986458** in a research laboratory, emphasizing safety and containment at each step.



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Caption: Safe handling workflow for **BMS-986458** in a laboratory setting.

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References

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